

[Compound Name] safety and handling procedures

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Compound of Interest

Compound Name: Angeloylisogomisin O

Cat. No.: B1150683

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Application Notes and Protocols for Rapamycin

For Researchers, Scientists, and Drug Development Professionals

Compound: Rapamycin (also known as Sirolimus) CAS Number: 53123-88-9 Molecular Formula: $C_{51}H_{79}NO_{13}$ ^{[1][2]} Molecular Weight: 914.2 g/mol ^{[1][2]}

Safety and Handling Procedures

Rapamycin is a potent immunosuppressant and a specific inhibitor of the mechanistic Target of Rapamycin (mTOR) kinase.^[3] It requires careful handling to avoid exposure. The following information is compiled from Safety Data Sheets (SDS) and should be strictly followed.

Hazard Identification and Classification

Rapamycin is considered hazardous by the OSHA Hazard Communication Standard.^[1] Users must be fully aware of the potential risks before handling.

GHS Hazard Statements:

- H351: Suspected of causing cancer.^{[4][5][6]}
- H361/H361fd: Suspected of damaging fertility or the unborn child.^{[4][5][6]}
- H372: Causes damage to organs through prolonged or repeated exposure.^{[4][6][7]}

- May form combustible dust concentrations in air.[1]

GHS Pictograms:

- Health Hazard (GHS08)[4][5]

Signal Word: Danger[1][4]

Personal Protective Equipment (PPE) and Engineering Controls

Proper PPE and engineering controls are mandatory to minimize exposure risk.

Control Type	Specification
Engineering Controls	Work with Rapamycin powder should be conducted in a certified chemical fume hood or a biological safety cabinet to prevent inhalation of dust.[8][9] Ensure good ventilation in the work area.[8]
Eye/Face Protection	Wear OSHA-approved safety glasses with side shields or goggles.[1][4]
Skin Protection	Wear a lab coat and appropriate protective gloves (e.g., nitrile).[1][4] Change gloves frequently and wash hands thoroughly after handling.[1]
Respiratory Protection	Not required under normal use conditions with adequate ventilation.[1] A NIOSH-approved respirator should be considered if dust formation is unavoidable or for large spills.[8][9]

First Aid Measures

In case of exposure, follow these procedures immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[1][8]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1] Remove contaminated clothing.[8] If irritation persists, seek medical attention.[1]
Eye Contact	Rinse cautiously with water for several minutes, holding eyelids open.[1][4] Remove contact lenses if present and easy to do. Seek medical attention.[5]
Ingestion	Wash out the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][8]

Storage and Disposal

Proper storage is critical for maintaining compound integrity and safety.

Aspect	Procedure
Storage Conditions	Store in a tightly closed container in a dry, well-ventilated place.[1][10] For long-term storage, keep in a freezer at -20°C or -80°C.[8] Store locked up.[1][5]
Incompatibilities	Avoid strong oxidizing agents, excess heat, and moisture.[1][8]
Spill Cleanup	For small spills, carefully sweep up the solid material to avoid creating dust and place it in a suitable, closed container for disposal.[1][9] For large spills, evacuate the area and contact Environmental Health & Safety (EHS).[10]
Waste Disposal	Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][9] Do not dispose of down the sink.[9]

Toxicological Data Summary

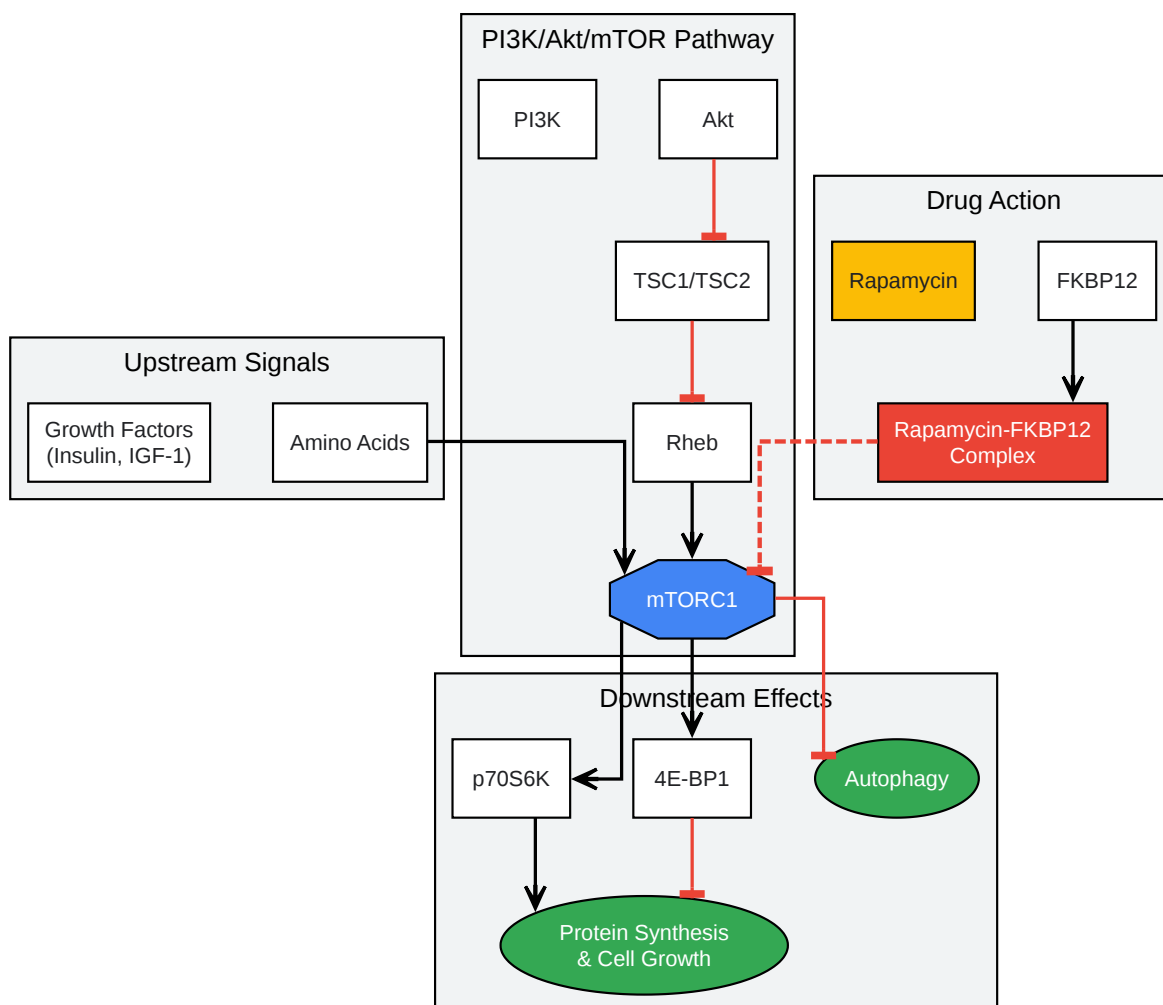
The toxicological properties of Rapamycin have not been fully investigated, but available data indicates potential hazards.[1]

Toxicity Metric	Value	Species
Oral LD50	>2500 mg/kg	Mouse[1][2][6]
Intraperitoneal LD50	18.2 mg/kg	Rat[6][11]
Carcinogenicity	Category 2: Suspected of causing cancer.[1][4][6]	-
Reproductive Toxicity	Category 2: Suspected of damaging fertility or the unborn child.[1][4][6]	-
Mutagenicity	Mutagenic effects have occurred in experimental animals.[1]	-

Mechanism of Action and Signaling Pathway

Rapamycin exerts its biological effects by inhibiting mTOR, a serine/threonine protein kinase that is a central regulator of cell growth, proliferation, and metabolism.[3][12] Rapamycin first forms a complex with the intracellular receptor FK506-binding protein 12 (FKBP12).[13][14] This Rapamycin-FKBP12 complex then binds directly to the FRB domain of mTOR, allosterically inhibiting the activity of the mTOR Complex 1 (mTORC1).[13]

mTORC1 integrates signals from growth factors (like insulin and IGF-1) and nutrients (like amino acids) to control protein synthesis.[3][15] Key downstream substrates of mTORC1 include S6 Kinase 1 (S6K1) and 4E-binding protein 1 (4E-BP1).[3][13] Inhibition of mTORC1 by Rapamycin leads to the dephosphorylation of S6K1 and 4E-BP1, resulting in the suppression of protein synthesis and cell cycle arrest, typically at the G1 phase.[16]



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Caption: mTORC1 signaling and the inhibitory action of Rapamycin.[17]

Experimental Protocols

The following are standard protocols to assess the biological activity of Rapamycin in a research setting.

Protocol: Western Blot for Phosphorylation of p70 S6 Kinase (S6K)

This protocol is used to quantify the inhibition of mTORC1 signaling by measuring the phosphorylation status of its direct downstream target, p70 S6 Kinase (S6K), at the Thr389 site.

[16]

Materials:

- Cell culture reagents
- Rapamycin stock solution (e.g., 10 mM in DMSO)
- Ice-cold Phosphate-Buffered Saline (PBS)
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- SDS-PAGE gels, buffers, and electrophoresis apparatus
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% Bovine Serum Albumin (BSA) in TBST)
- Primary antibodies: anti-phospho-p70S6K (Thr389), anti-total p70S6K, anti- β -actin (loading control)[17]
- HRP-conjugated secondary antibody[18]
- Enhanced Chemiluminescence (ECL) substrate and imaging system[18]

Procedure:

- Cell Treatment: Plate cells and grow to 70-80% confluency. Treat cells with varying concentrations of Rapamycin (e.g., 1 nM to 100 nM) and a vehicle control (DMSO) for a specified time (e.g., 1-24 hours).[17][19]

- Cell Lysis: After treatment, wash cells twice with ice-cold PBS. Lyse cells in RIPA buffer, scrape, and centrifuge at 14,000 x g for 15 minutes at 4°C.[18]
- Protein Quantification: Determine the protein concentration of the supernatant using a BCA assay.
- SDS-PAGE: Denature equal amounts of protein (20-40 µg) by boiling in Laemmli sample buffer. Separate proteins via SDS-PAGE.[18]
- Membrane Transfer: Transfer the separated proteins to a PVDF or nitrocellulose membrane.[18]
- Immunoblotting:
 - Block the membrane with 5% BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with primary antibody for phospho-p70S6K (diluted in blocking buffer) overnight at 4°C.[17]
 - Wash the membrane three times with TBST.[17]
 - Incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.[18]
 - Wash the membrane again three times with TBST.[17]
- Detection: Apply ECL substrate and visualize protein bands using an imaging system.[17]
- Stripping and Re-probing: To normalize, strip the membrane and re-probe with antibodies for total p70S6K and a loading control like β-actin.[19]
- Analysis: Quantify band intensities using densitometry software. Calculate the ratio of phospho-p70S6K to total p70S6K, normalized to the loading control.[17]



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Caption: General workflow for Western Blot analysis of p-S6K.

Protocol: Cell Viability (MTT/MTS) Assay

This colorimetric assay measures cell metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity following Rapamycin treatment.

Materials:

- 96-well cell culture plates
- Cells of interest
- Complete culture medium
- Rapamycin stock solution
- MTT or MTS reagent
- Solubilization solution (e.g., DMSO for MTT)
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-20,000 cells per well and allow them to adhere overnight.[\[20\]](#)[\[21\]](#)
- Treatment: Remove the medium and add fresh medium containing serial dilutions of Rapamycin (e.g., 0.1 nM to 1000 nM) and a vehicle control.[\[21\]](#)
- Incubation: Incubate the plate for a desired period (e.g., 24, 48, or 72 hours) at 37°C and 5% CO₂.[\[18\]](#)[\[22\]](#)
- Reagent Addition: Add MTT (to a final concentration of 0.5 mg/mL) or MTS reagent to each well and incubate for 2-4 hours at 37°C, allowing formazan crystals to form.[\[18\]](#)[\[21\]](#)
- Solubilization (for MTT): If using MTT, carefully remove the medium and add DMSO to each well to dissolve the formazan crystals.[\[18\]](#)[\[21\]](#)

- Measurement: Measure the absorbance (optical density) at the appropriate wavelength (e.g., 570 nm for MTT, 490 nm for MTS) using a microplate reader.[18][21]
- Analysis: Calculate cell viability as a percentage relative to the vehicle-treated control cells. Plot the results to determine metrics like the half-maximal inhibitory concentration (IC₅₀).

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